

Application Note: Purification of 2-(4-Methylphenoxy)benzoic Acid by Recrystallization

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Compound of Interest

Compound Name: **2-(4-Methylphenoxy)benzoic acid**

Cat. No.: **B146959**

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Introduction

2-(4-Methylphenoxy)benzoic acid is a substituted aromatic carboxylic acid with potential applications in pharmaceutical synthesis and materials science. As with many organic compounds synthesized in the laboratory, the crude product often contains impurities from starting materials, byproducts, and side reactions. Recrystallization is a robust and widely used technique for the purification of solid organic compounds, leveraging the differential solubility of the target compound and its impurities in a given solvent at varying temperatures. This application note provides a detailed protocol for the purification of **2-(4-Methylphenoxy)benzoic acid** via recrystallization, ensuring high purity of the final product, which is critical for subsequent downstream applications, including drug development and material characterization.

Data Presentation

The physical and chemical properties of **2-(4-Methylphenoxy)benzoic acid** are summarized in the table below. Accurate characterization of the purified product, primarily through melting point analysis and spectroscopy, is essential to confirm its identity and purity.

Property	Value
Chemical Name	2-(4-Methylphenoxy)benzoic acid
Molecular Formula	C ₁₄ H ₁₂ O ₃
Molecular Weight	228.24 g/mol [1]
Appearance	Crystalline solid
Melting Point	Not explicitly available; for comparison, the melting point of the parent compound, 2-phenoxybenzoic acid, is 110-112 °C. [2] [3]
Solubility (Qualitative)	Soluble in chloroform and methanol. Recrystallization from ethanol or a mixture of methanol and acetonitrile has been reported for analogous compounds. [4]

Experimental Protocols

The following protocols outline the recommended procedures for solvent screening and the subsequent recrystallization of **2-(4-Methylphenoxy)benzoic acid**.

Protocol 1: Solvent Screening for Recrystallization

Objective: To identify a suitable solvent or solvent system for the recrystallization of **2-(4-Methylphenoxy)benzoic acid**. An ideal solvent will dissolve the compound when hot but not at room temperature, while impurities remain either soluble or insoluble at all temperatures.

Materials:

- Crude **2-(4-Methylphenoxy)benzoic acid**
- Small test tubes
- Spatula
- Hot plate/stirrer

- Sand bath or water bath
- Selection of potential solvents: Ethanol, Methanol, Acetonitrile, Water, and mixtures thereof.

Procedure:

- Place approximately 20-30 mg of crude **2-(4-Methylphenoxy)benzoic acid** into several separate test tubes.
- To each test tube, add a different solvent dropwise (starting with ~0.5 mL).
- Observe the solubility at room temperature. A suitable solvent should not dissolve the compound readily at this stage.
- Gently heat the test tubes that show poor room temperature solubility in a water or sand bath.
- Continue adding the solvent dropwise to the heated test tube until the solid just dissolves.
- Once dissolved, remove the test tube from the heat and allow it to cool slowly to room temperature.
- Observe for the formation of crystals. If no crystals form, try scratching the inside of the test tube with a glass rod or placing it in an ice bath.
- The solvent that yields a good crop of crystals upon cooling is a suitable candidate for recrystallization. Based on literature for similar compounds, ethanol or a methanol/acetonitrile mixture is a promising starting point.^[4]

Protocol 2: Recrystallization of **2-(4-Methylphenoxy)benzoic Acid**

Objective: To purify crude **2-(4-Methylphenoxy)benzoic acid** using a selected solvent system.

Materials:

- Crude **2-(4-Methylphenoxy)benzoic acid** (e.g., 1-5 g)

- Selected recrystallization solvent (e.g., Ethanol)
- Erlenmeyer flask (sized appropriately for the amount of solvent)
- Hot plate/stirrer and boiling chips
- Buchner funnel and filter flask
- Filter paper
- Watch glass
- Oven or vacuum desiccator

Procedure:

- Weigh the crude **2-(4-Methylphenoxy)benzoic acid** and place it in an Erlenmeyer flask with a few boiling chips.
- Add the minimum amount of the selected hot solvent (e.g., ethanol) to the flask to dissolve the crude product. It is advisable to add the solvent in small portions while heating and swirling the flask.
- Once the solid is completely dissolved, if the solution is colored, a small amount of activated charcoal can be added to adsorb colored impurities. Boil the solution with the charcoal for a few minutes.
- If charcoal was used or if there are any insoluble impurities, perform a hot gravity filtration using a pre-warmed funnel and fluted filter paper into a clean, pre-warmed Erlenmeyer flask.
- Allow the hot, clear filtrate to cool slowly and undisturbed to room temperature. This slow cooling promotes the formation of large, pure crystals.
- Once the solution has reached room temperature and crystal formation appears complete, place the flask in an ice bath for 15-20 minutes to maximize the yield of crystals.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of ice-cold solvent to remove any adhering mother liquor.
- Dry the crystals on the filter paper by drawing air through the funnel for a period.
- Transfer the crystals to a pre-weighed watch glass and dry them to a constant weight in an oven at a temperature below the compound's melting point or in a vacuum desiccator.
- Weigh the dried, purified crystals and calculate the percent recovery.
- Characterize the purified product by determining its melting point and comparing it to the literature value (if available) and the melting point of the crude material. A sharp melting point close to the literature value is indicative of high purity.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the purification of **2-(4-Methylphenoxy)benzoic acid** by recrystallization.



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Caption: Workflow for the purification of **2-(4-Methylphenoxy)benzoic acid**.

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References

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